

Fmoc-Thr(SO₃Na)-OH: A Comprehensive Technical Guide to its Structure and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Fmoc-Thr(SO₃Na)-OH**

Cat. No.: **B12282746**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fmoc-Thr(SO₃Na)-OH**, a crucial building block in the synthesis of sulfated peptides. Sulfation is a vital post-translational modification that influences protein structure and function, making sulfated amino acid analogs like **Fmoc-Thr(SO₃Na)-OH** indispensable tools in drug discovery and proteomics research. This document details the chemical structure, synthesis protocols, and available characterization data for this compound.

Chemical Structure and Properties

Fmoc-Thr(SO₃Na)-OH, with the molecular formula C₁₉H₁₈NNaO₈S, is the N- α -9-fluorenylmethoxycarbonyl (Fmoc) protected O-sulfated sodium salt of the amino acid threonine. [1] The Fmoc group provides a base-labile protecting group for the amine, making it suitable for solid-phase peptide synthesis (SPPS), while the sulfate group at the hydroxyl side chain introduces a negative charge and potential for specific biological interactions.

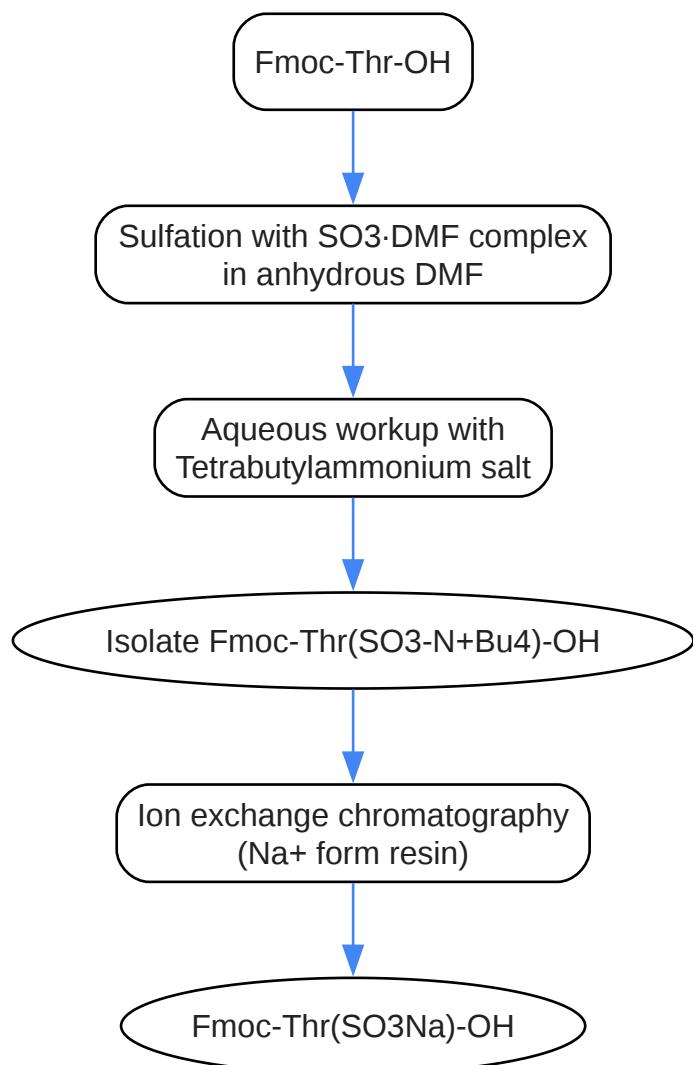
Below is a diagram of the chemical structure of **Fmoc-Thr(SO₃Na)-OH**.

Caption: Chemical structure of **Fmoc-Thr(SO₃Na)-OH**.

Synthesis of **Fmoc-Thr(SO₃Na)-OH**

The synthesis of **Fmoc-Thr(SO₃Na)-OH** presents challenges due to the acid lability of the O-sulfate ester bond. A common and effective method involves the sulfation of Fmoc-Thr-OH using a sulfur trioxide-amine complex, followed by the introduction of the desired counter-ion. For enhanced stability and solubility in organic solvents, the tetrabutylammonium (TBA) salt is often prepared as an intermediate, which can then be converted to the sodium salt via ion exchange.

A proposed two-step synthesis workflow is outlined below:



[Click to download full resolution via product page](#)

Caption: Proposed synthesis workflow for **Fmoc-Thr(SO₃Na)-OH**.

Experimental Protocols

1. Synthesis of Fmoc-Thr(SO₃-N+Bu₄)-OH (Tetrabutylammonium Salt Intermediate)

This protocol is adapted from a general method for the sulfation of hydroxy amino acids.

- Materials:

- Fmoc-Thr-OH
- Sulfur trioxide-N,N-dimethylformamide (SO₃·DMF) complex
- Anhydrous N,N-dimethylformamide (DMF)
- Tetrabutylammonium hydrogen sulfate or similar tetrabutylammonium salt
- Sodium bicarbonate (NaHCO₃)
- Citric acid
- Chloroform (CHCl₃)
- Sodium sulfate (Na₂SO₄)

- Procedure:

- Dissolve Fmoc-Thr-OH (1 equivalent) in anhydrous DMF.
- Add the sulfur trioxide-N,N-dimethylformamide (SO₃·DMF) complex (5 equivalents) to the solution.
- Stir the reaction mixture under an inert atmosphere (e.g., argon or nitrogen) at room temperature for several hours until the reaction is complete (monitored by TLC or LC-MS).
- Slowly pour the reaction mixture into ice-cold aqueous sodium bicarbonate solution.
- Add a solution of a tetrabutylammonium salt (e.g., tetrabutylammonium hydrogen sulfate) to the aqueous mixture.

- Adjust the pH to approximately 4 with a citric acid solution.
- Extract the aqueous layer with chloroform.
- Wash the combined organic extracts with citric acid solution, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield Fmoc-Thr(SO₃-N⁺Bu₄)-OH.

2. Conversion to **Fmoc-Thr(SO₃Na)-OH** (Sodium Salt)

- Materials:
 - Fmoc-Thr(SO₃-N⁺Bu₄)-OH
 - Strong cation-exchange resin in the sodium form (e.g., Dowex 50WX8)
 - Methanol or another suitable organic solvent
- Procedure:
 - Dissolve the crude Fmoc-Thr(SO₃-N⁺Bu₄)-OH in a suitable solvent like methanol.
 - Pass the solution through a column packed with a strong cation-exchange resin that has been pre-conditioned to the sodium form.
 - Elute the product from the column with the same solvent.
 - Collect the fractions containing the product (monitored by TLC or LC-MS).
 - Evaporate the solvent under reduced pressure to obtain **Fmoc-Thr(SO₃Na)-OH**.
 - The final product can be further purified by recrystallization or chromatography if necessary.

Quantitative Data

Specific, peer-reviewed quantitative data for the synthesis and characterization of **Fmoc-Thr(SO₃Na)-OH** is limited in the readily available literature. However, data from commercial

suppliers and analogous compounds provide valuable information.

| Parameter | Value/Range | Remarks |
|-------------------|--------------------------|--|
| Molecular Formula | C19H18NNaO8S | |
| Molecular Weight | 443.4 g/mol | |
| Purity | ≥98% | As reported by commercial suppliers. [2] |
| Yield | High | Yields for the synthesis of the analogous Fmoc-Thr(SO ₃ -N+Bu ₄)-OH are reported to be high, suggesting a similar expectation for the sodium salt after efficient ion exchange. |
| Appearance | White to off-white solid | General appearance for this type of compound. |
| Solubility | Soluble in DMF, water | Expected solubility based on the structure and related compounds. The TBA salt exhibits good solubility in other organic solvents. |
| NMR Data | Not available | Detailed ¹ H and ¹³ C NMR data for this specific compound are not readily available in the searched literature. |
| Mass Spectrometry | Not available | Detailed mass spectrometry data for this specific compound are not readily available in the searched literature. |

Conclusion

Fmoc-Thr(SO₃Na)-OH is a key reagent for the incorporation of O-sulfated threonine into synthetic peptides. While its synthesis requires careful handling due to the lability of the sulfate group, the use of stable intermediates like the tetrabutylammonium salt facilitates its preparation. The detailed protocols and structural information provided in this guide serve as a valuable resource for researchers in the fields of peptide chemistry, drug development, and chemical biology, enabling the synthesis of complex sulfated peptides for a wide range of applications. Further research into the detailed characterization of this compound would be beneficial to the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fmoc-Thr(tBu)-Thr(tBu)-OH | C₃₁H₄₂N₂O₇ | CID 171390237 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. CN106631900A - Synthesis method of Fmoc-O-tert-butyl-L-threoninol - Google Patents
[patents.google.com]
- To cite this document: BenchChem. [Fmoc-Thr(SO₃Na)-OH: A Comprehensive Technical Guide to its Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12282746#fmoc-thr-so3na-oh-structure-and-synthesis>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com